

# PD 123319 ditrifluoroacetate solubility in PBS and DMSO

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## Compound of Interest

Compound Name: PD 123319 ditrifluoroacetate

Cat. No.: B15571983

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## Technical Support Center: PD 123319 ditrifluoroacetate

This guide provides technical information and troubleshooting advice for dissolving and handling **PD 123319 ditrifluoroacetate**, a potent and selective non-peptide angiotensin AT2 receptor antagonist, for experimental use.

## Frequently Asked Questions (FAQs)

**Q1:** What is the recommended solvent for creating a stock solution of **PD 123319 ditrifluoroacetate**?

**A1:** For high-concentration stock solutions, Dimethyl Sulfoxide (DMSO) is recommended. The compound is also soluble in aqueous solutions like water and Phosphate-Buffered Saline (PBS), though solubility may vary.

**Q2:** What are the reported solubility limits for **PD 123319 ditrifluoroacetate** in DMSO and PBS?

**A2:** Solubility can vary between batches and suppliers. However, based on available data, the approximate solubility values are summarized in the table below. It is always recommended to test the solubility for your specific batch.

**Q3:** My compound is not dissolving completely. What should I do?

A3: If you observe precipitation or incomplete dissolution, you can try gentle warming of the solution to 37°C for about 10 minutes.<sup>[1]</sup> Additionally, using an ultrasonic bath can aid in dissolving the compound.<sup>[1][2][3]</sup> If the issue persists, refer to the troubleshooting workflow below.

Q4: How should I store the stock solution?

A4: Stock solutions made with DMSO can be stored at -20°C for several months or at -80°C for up to six months.<sup>[1][2]</sup> For aqueous stock solutions, it is best to prepare them fresh for each experiment. If storage is necessary, filter-sterilize the solution and store it at -20°C for a short period. Avoid repeated freeze-thaw cycles.<sup>[4]</sup>

Q5: Is **PD 123319 ditrifluoroacetate** suitable for in vivo studies?

A5: Yes, this compound has been used in in vivo models. For these applications, it is recommended to prepare fresh solutions and use them promptly.<sup>[2]</sup> Saline has been noted as a potential vehicle for in vivo administration.<sup>[4]</sup>

## Data Presentation

### Solubility Data Summary

Solvent	Reported Solubility (Concentration)	Source(s)
DMSO	>10 mM	<a href="#">[1]</a>
≥20 mg/mL		
25 mg/mL	<a href="#">[5]</a>	
87 mg/mL (~118 mM)	<a href="#">[4]</a>	
PBS (pH 7.2)	10 mg/mL (~13.6 mM)	<a href="#">[5]</a>
100 mg/mL (~135.75 mM)	<a href="#">[2]</a> <a href="#">[3]</a>	
Water	Soluble to 100 mM	<a href="#">[6]</a>
10 mg/mL		
≥36 mg/mL (~48.9 mM)	<a href="#">[2]</a> <a href="#">[3]</a>	
51.06 mg/mL (~69.3 mM)		

Note: The molecular weight of **PD 123319 ditrifluoroacetate** is approximately 736.67 g/mol .  
[\[4\]](#) Conversions to mM are based on this value.

## Experimental Protocols

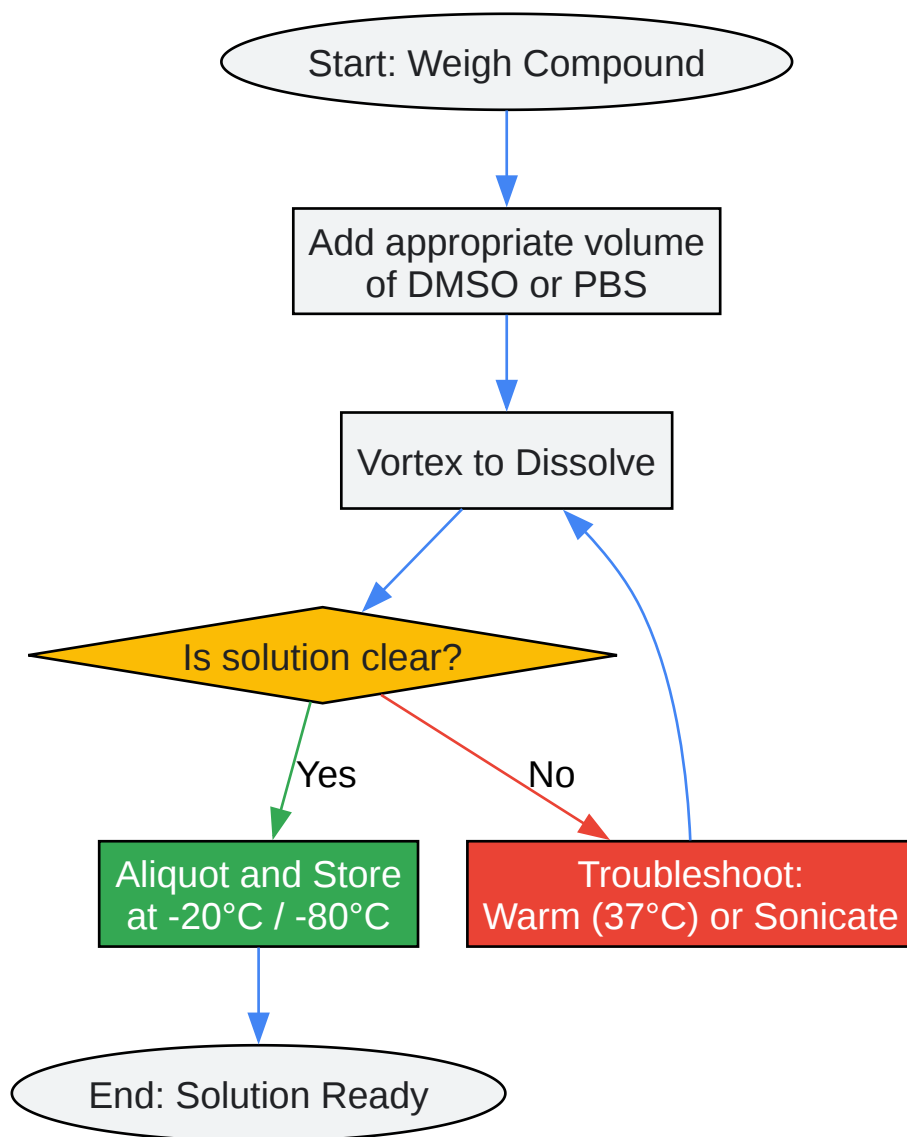
### Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- **Weigh the Compound:** Accurately weigh out the required mass of **PD 123319 ditrifluoroacetate** powder. For example, to make 1 mL of a 10 mM solution, you would need 7.37 mg.
- **Add Solvent:** Add the calculated volume of high-purity DMSO to the vial containing the compound.
- **Dissolve:** Vortex the solution thoroughly. If full dissolution is not achieved, proceed to the troubleshooting steps.

- Troubleshooting Dissolution:
  - Gently warm the vial in a 37°C water bath for 10-15 minutes.
  - Alternatively, place the vial in an ultrasonic bath for a few minutes to break up any particulates.<sup>[1][2]</sup>
- Storage: Once fully dissolved, aliquot the stock solution into smaller volumes to avoid multiple freeze-thaw cycles and store at -20°C or -80°C.

## Visualizations

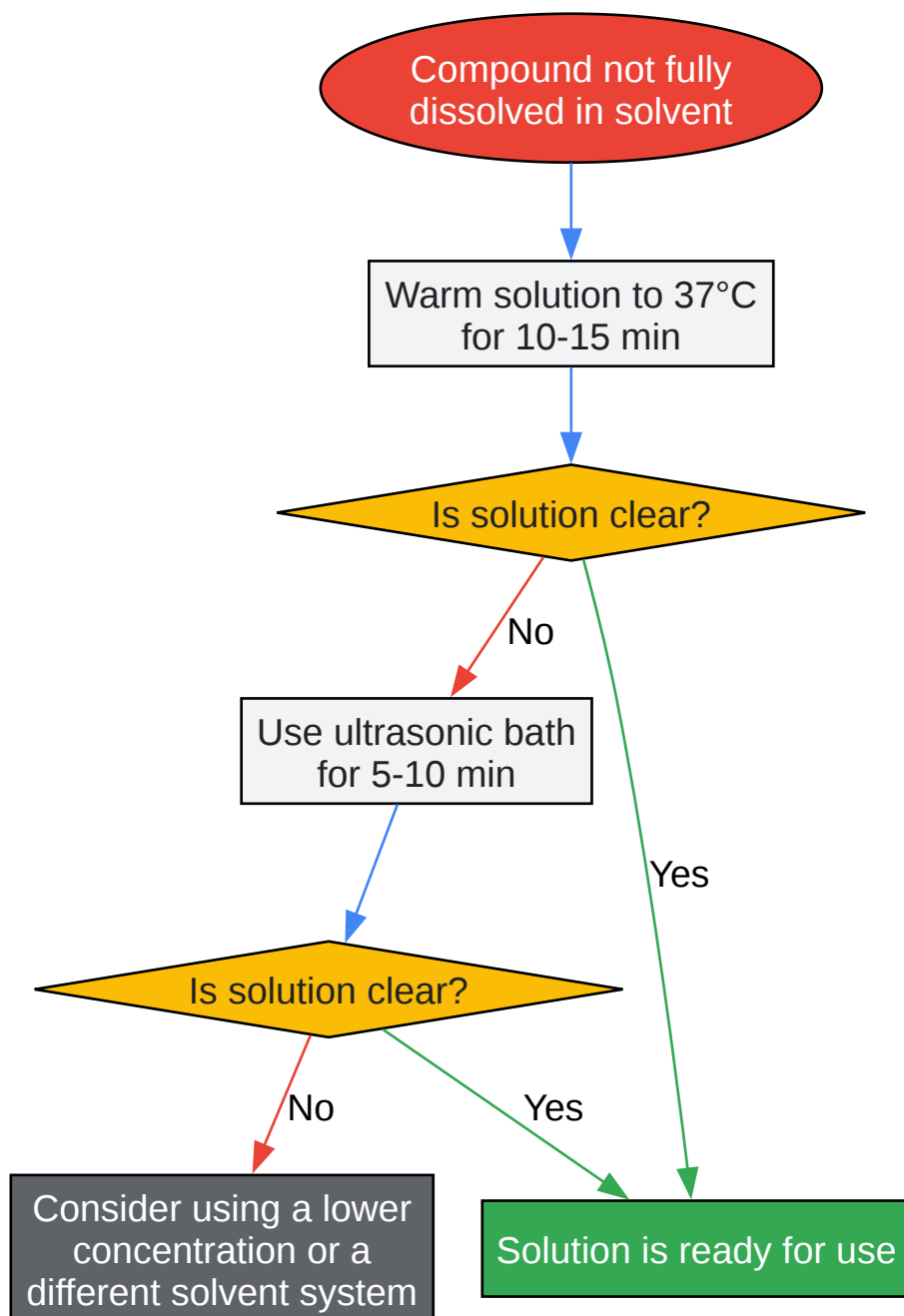
### Experimental Workflow: Stock Solution Preparation



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Caption: Workflow for preparing a stock solution of **PD 123319** ditrifluoroacetate.

## Troubleshooting Logic for Solubility Issues

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